

The Genesis of a Chromophore: A Technical Guide to Pyrazolone T

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An In-depth Exploration of the Discovery, Synthesis, and Chemical Identity of 5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pyrazolone T, chemically known as 5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid (CAS No. 118-47-8), is a pivotal intermediate in the synthesis of various azo dyes. While the broader pyrazolone family, discovered by Ludwig Knorr in 1883, has a rich history in pharmaceuticals, **Pyrazolone T**'s significance lies predominantly in the realm of industrial chemistry.[1] This technical guide provides a comprehensive overview of the historical context, synthesis, and physicochemical properties of **Pyrazolone T**. Due to a lack of available public domain information, this guide does not detail specific biological activities or signaling pathways for **Pyrazolone T** itself, but rather provides a general context of the pharmacological potential of the pyrazolone scaffold.

Discovery and History: A Legacy of Color

The history of pyrazolones began in 1883 with the German chemist Ludwig Knorr's synthesis of antipyrine, a compound that would become one of the first synthetic analgesics.[1] This discovery opened the door to the exploration of the pyrazolone scaffold, a five-membered heterocyclic ring.[1][2]



While the specific discovery of **Pyrazolone T** is not well-documented in publicly available records, its primary application as a dye intermediate suggests its development was closely tied to the burgeoning synthetic dye industry of the late 19th and early 20th centuries. **Pyrazolone T** is a key precursor for producing a variety of azo dyes, including Tartrazine (Food Yellow 4).[3] The synthesis of such dyes involves the coupling of a diazonium salt with an active methylene compound, in this case, **Pyrazolone T**.

Physicochemical Properties

Pyrazolone T is a yellow powder with established physical and chemical characteristics.[4][5] A summary of its key properties is presented in Table 1.

Property	Value	Source
IUPAC Name	5-oxo-1-(4-sulfophenyl)-4H- pyrazole-3-carboxylic acid	[6]
CAS Number	118-47-8	[6]
Molecular Formula	C10H8N2O6S	[6]
Molecular Weight	284.25 g/mol	[6]
Appearance	Yellow powder	[4]
Solubility	Soluble in water	[4]

Synthesis of Pyrazolone T: Experimental Protocol

The synthesis of **Pyrazolone T** follows the classical Knorr pyrazole synthesis pathway, which involves the condensation of a hydrazine derivative with a 1,3-dicarbonyl compound.[2] In the case of **Pyrazolone T**, the reactants are 4-hydrazinobenzenesulfonic acid and an ester of oxalacetic acid (e.g., diethyl oxalacetate).

Materials:

- 4-hydrazinobenzenesulfonic acid
- · Diethyl oxalacetate



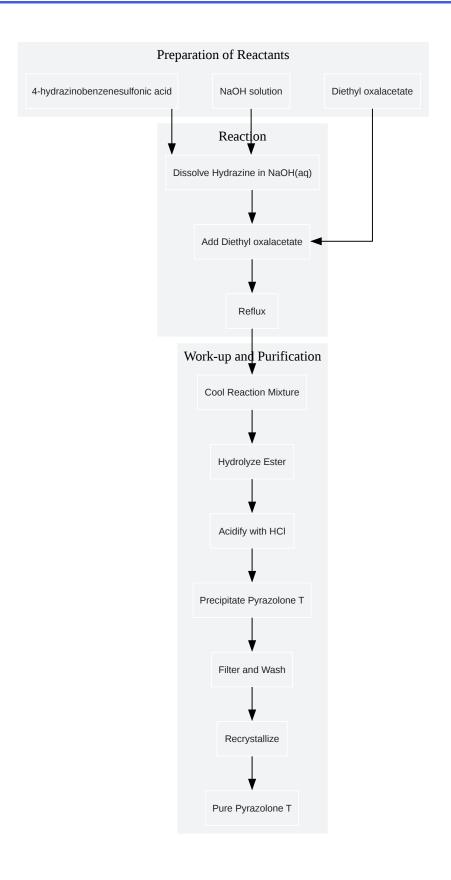
- Sodium hydroxide
- Hydrochloric acid
- Ethanol
- Water

Procedure:

- Preparation of the Hydrazine Salt Solution: Dissolve 4-hydrazinobenzenesulfonic acid in a dilute aqueous solution of sodium hydroxide.
- Condensation Reaction: To the stirred solution of the hydrazine salt, slowly add diethyl
 oxalacetate at a controlled temperature. The reaction mixture is then heated to reflux for
 several hours to ensure complete condensation and cyclization.
- Hydrolysis and Precipitation: After the condensation is complete, the reaction mixture is
 cooled. The ester group is then hydrolyzed to the carboxylic acid by adding a stronger base
 and heating. Subsequent acidification of the solution with hydrochloric acid will precipitate
 the crude Pyrazolone T.
- Purification: The precipitated solid is collected by filtration, washed with cold water to remove inorganic impurities, and then recrystallized from a suitable solvent, such as aqueous ethanol, to yield purified **Pyrazolone T**.

Experimental Workflow:





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Caption: General experimental workflow for the synthesis of **Pyrazolone T**.



General Biological Activities of the Pyrazolone Scaffold

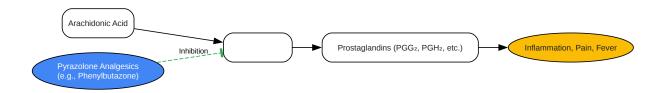
While no specific biological activities or signaling pathway modulations have been documented for **Pyrazolone T** in the available literature, the pyrazolone nucleus is a well-known pharmacophore present in numerous biologically active compounds.[2] It is important to emphasize that the following information pertains to the general class of pyrazolones and not specifically to **Pyrazolone T**.

Pyrazolone derivatives have been reported to exhibit a wide range of pharmacological effects, including:

- Anti-inflammatory and Analgesic: This is the most prominent activity, with drugs like
 antipyrine and phenylbutazone being classical examples. The primary mechanism for many
 of these is the inhibition of cyclooxygenase (COX) enzymes, which are key in the
 prostaglandin synthesis pathway.[1]
- Antimicrobial and Antifungal: Various substituted pyrazolones have shown activity against a range of bacteria and fungi.
- Anticancer: Some pyrazolone derivatives have been investigated for their potential as anticancer agents.
- Other Activities: Other reported activities include antiviral, anticonvulsant, and antioxidant properties.

Prostaglandin Synthesis Pathway and COX Inhibition:

A simplified representation of the prostaglandin synthesis pathway and the inhibitory action of some pyrazolone analgesics is shown below.





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Caption: Inhibition of COX enzymes by certain pyrazolone analgesics.

Conclusion

Pyrazolone T is a chemically significant molecule whose history is intrinsically linked to the development of synthetic dyes. Its synthesis, based on the foundational Knorr pyrazole reaction, is a robust and well-understood process. While **Pyrazolone T** itself is not recognized for any specific pharmacological activity, the pyrazolone scaffold from which it is derived remains a highly privileged structure in medicinal chemistry. Further research could potentially explore the biological activities of **Pyrazolone T** and its derivatives, but based on current public knowledge, its primary role is that of a crucial building block in the world of color. This guide provides a foundational understanding of **Pyrazolone T** for researchers and professionals in both chemistry and the life sciences.

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